Structural Elucidation & Analytical Profiling of 4-(Chloromethyl)-2,6-difluoropyridine

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Compound of Interest

Compound Name:	*4-(Chloromethyl)-2,6-difluoropyridine*
Cat. No.:	*B13036979*

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A Technical Guide for Medicinal Chemists & Process Engineers

Executive Summary

4-(Chloromethyl)-2,6-difluoropyridine (Predicted CAS: Not formally assigned/Proprietary Intermediate) represents a high-value fluorinated building block in modern drug discovery.[1] Its structural core combines the lipophilicity and metabolic stability of the 2,6-difluoropyridine motif with the versatile reactivity of a benzylic-like electrophile (chloromethyl group).[1]

This guide provides a comprehensive framework for the structural analysis, quality control, and handling of this compound. Given its status as a specialized intermediate, this document synthesizes data from structural analogs (2,6-difluoropyridine and 4-chloromethylpyridine) to establish a robust analytical standard.[1]

Key Technical Challenges:

- Reactivity: The chloromethyl group is highly susceptible to hydrolysis, requiring anhydrous analytical conditions.

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- NMR Complexity: The fluorine atoms induce significant

  -coupling (splitting) in both

  H and

  C spectra, necessitating advanced interpretation.

- Detection: The molecule lacks strong UV chromophores compared to extended aromatics, requiring optimized HPLC detection wavelengths (210–220 nm).

Structural Characterization Strategy

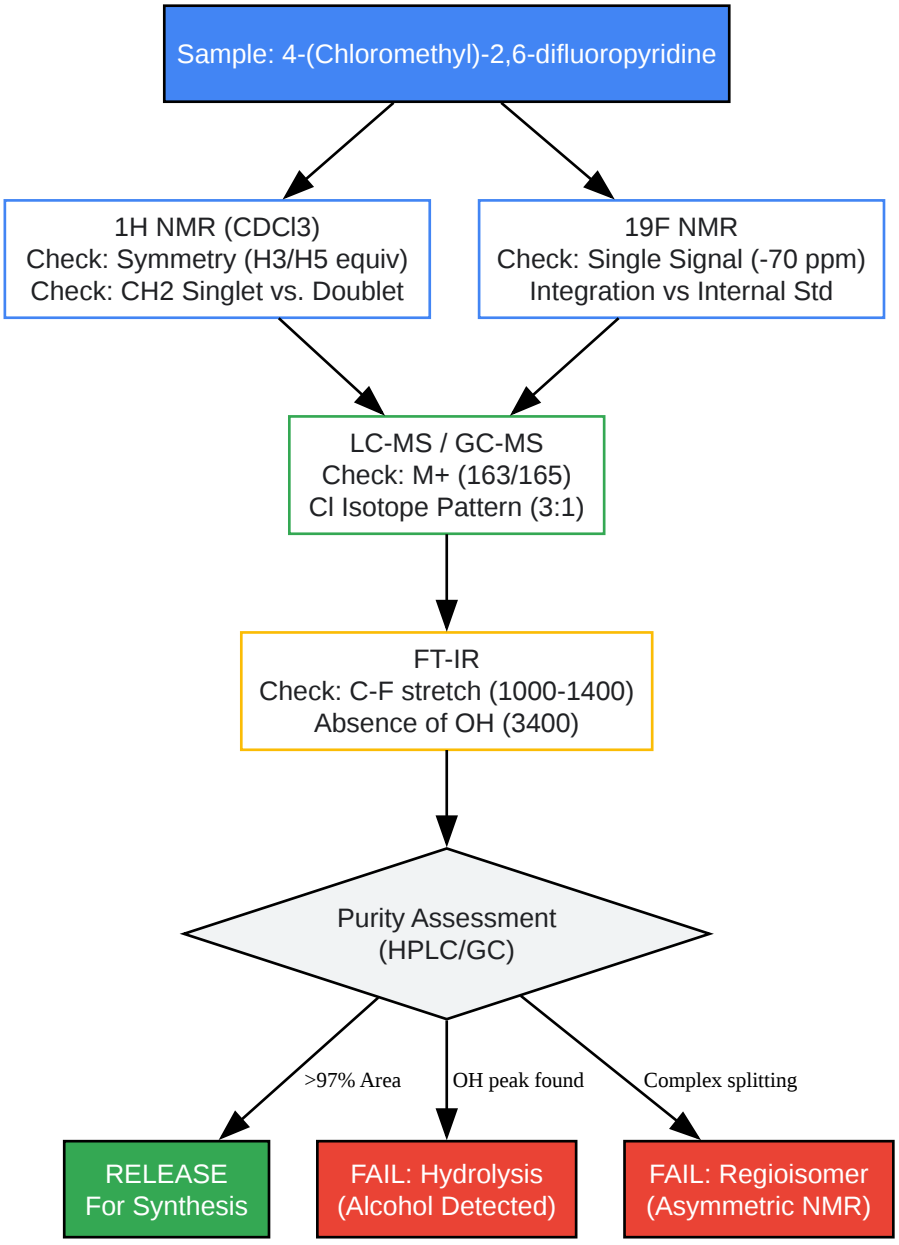
The analysis of **4-(Chloromethyl)-2,6-difluoropyridine** requires a multi-modal approach to confirm regio-chemistry and purity. The molecule possesses

symmetry (assuming free rotation of the chloromethyl group), which simplifies the NMR signals but requires careful assignment of coupling constants.

Analytical Decision Matrix

The following flowchart outlines the logic for confirming the structure and purity of the target molecule.

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Figure 1: Analytical workflow for structural confirmation and purity assessment.

Spectroscopic Analysis (The Core)

Nuclear Magnetic Resonance (NMR)

The presence of two equivalent fluorine atoms at positions 2 and 6 creates a distinct splitting pattern. The analysis below is derived from first-principles application of substituent effects on the pyridine core.

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H NMR Prediction (400 MHz, CDCl)

Position	Proton Type	Chemical Shift ( )	Multiplicity	Coupling ( )	Interpretation
3, 5	Aromatic CH	6.90 – 7.10 ppm	Doublet (d)	Hz	Protons are chemically equivalent.[1] The large coupling is due to the ortho Fluorine.
4-CH	Benzylic CH	4.50 – 4.60 ppm	Singlet (s)	N/A	May show fine broadening due to long-range coupling (Hz).[1]

Critical Insight: If you observe a pair of aromatic signals or complex multiplet patterns in the aromatic region, your sample is likely a regioisomer (e.g., 2,3-difluoro-4-chloromethyl), breaking the symmetry.[1]

C NMR Prediction (100 MHz, CDCl)

The carbon spectrum is dominated by C-F coupling.

- C-2, C-6 (C-F):

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ppm.[1] Doublet of doublets (dd) due to direct coupling (

Hz) and long-range coupling to the other F (

Hz).[1]

- C-4 (Ipso):

  ppm.[1] Triplet (t) due to coupling with two equivalent meta-F atoms (

  Hz).[1]

- C-3, C-5 (CH):

  ppm.[1] Doublet of doublets (dd) (

  Hz).[1]

- CH

  Cl:

  ppm. Singlet (or very weak triplet).

F NMR Prediction

- Shift:

  to

  ppm (relative to CFCl

).[1]

- Pattern: Singlet (s). (Proton decoupling is recommended to verify purity).

Mass Spectrometry (MS)

- Ionization: ESI+ (Electrospray) or EI (Electron Impact).
- Molecular Ion (

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): 163.0 (based on

Cl) and 165.0 (based on

Cl).

- Isotope Pattern: The presence of one Chlorine atom dictates a characteristic 3:1 intensity ratio for the

  and

  peaks.
- Fragmentation (EI):
  - 163 (

)
  - 128 (

    ): Loss of chlorine to form the 2,6-difluoropyridyl cation (stabilized).[1]

Quality Control & Impurity Profiling

HPLC Method Development

This compound is an alkylating agent and can react with nucleophilic solvents.

- Column: C18 (End-capped to reduce silanol interactions).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (ACN).
- Gradient: 5% B to 95% B over 10 minutes.
- Diluent:Anhydrous Acetonitrile (Critical: Do not dissolve in Methanol or Water/Methanol mixtures for storage, as solvolysis will occur).
- Detection: UV at 215 nm (Pyridine absorption).

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Common Impurities

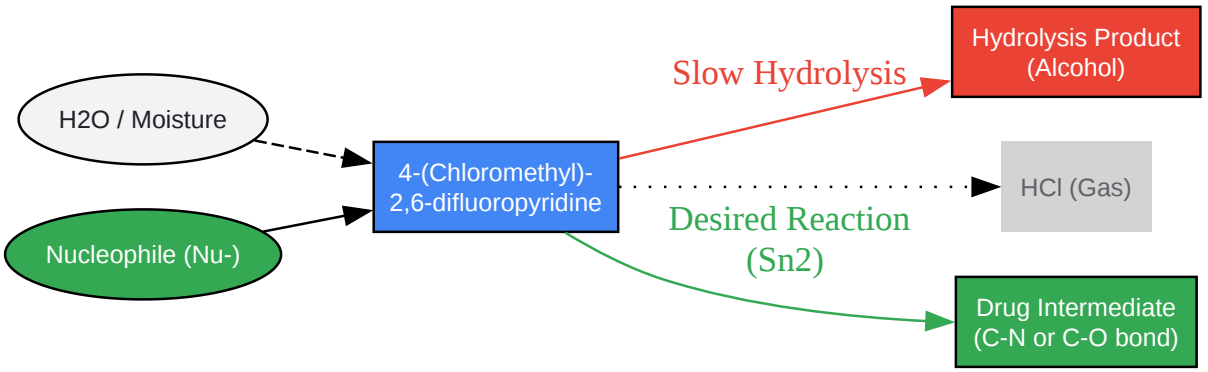
Understanding the synthesis pathway (typically reduction of the ester/acid to alcohol, then chlorination) highlights specific impurities.

- 4-(Hydroxymethyl)-2,6-difluoropyridine: The hydrolysis product.[1]
  - Detection: Shift in HPLC RT (elutes earlier). Broad OH stretch in IR (~3400 cm).[1]
- Bis-ether Dimer: Formed if the alcohol reacts with the chloride.
  - Detection: High molecular weight in MS ( ).

Reactivity & Stability Profile

The 4-chloromethyl group is activated by the electron-deficient difluoropyridine ring, making it a potent electrophile.[1]

Stability Pathway Diagram



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Figure 2: Reactivity profile showing susceptibility to hydrolysis and intended synthetic pathway.

Handling Protocols:

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- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen).
- Solvents: Use anhydrous solvents (DCM, THF, ACN) for all reactions and analyses.
- Safety: The compound is a likely lachrymator and skin sensitizer. Handle only in a fume hood.

Experimental Protocol: Purity Analysis by GC-MS

Rationale: GC-MS is preferred over HPLC for this intermediate to avoid solvent-solute interactions (solvolysis) and to leverage the volatility of the pyridine.[1]

Step-by-Step Methodology:

- Sample Preparation:
  - Weigh 10 mg of **4-(Chloromethyl)-2,6-difluoropyridine** into a GC vial.
  - Dissolve in 1.0 mL of anhydrous Dichloromethane (DCM).
  - Note: Ensure the DCM is dried over molecular sieves to prevent in-vial hydrolysis.[1]
- GC Parameters:
  - Inlet: Split mode (50:1), 250°C.
  - Column: HP-5MS or equivalent (30m x 0.25mm, 0.25µm film).
  - Carrier Gas: Helium at 1.0 mL/min (Constant Flow).
  - Oven Program:
    - Initial: 60°C (Hold 1 min).
    - Ramp: 20°C/min to 280°C.
    - Final: 280°C (Hold 3 min).
- MS Parameters:

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- Source Temp: 230°C.
- Quad Temp: 150°C.
- Scan Range: 35–350 amu.
- Solvent Delay: 2.5 min.

- Data Processing:
  - Integrate the Total Ion Chromatogram (TIC).
  - Verify the mass spectrum of the main peak against the theoretical isotope pattern (163/165 m/z).
  - Calculate purity as % Area Normalization.

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